

Long-term stability of Ivarmacitinib stock solutions at -20°C

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Compound of Interest

Compound Name: *Ivarmacitinib*

Cat. No.: *B610830*

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Ivarmacitinib Stock Solution Technical Support Center

This technical support guide provides researchers, scientists, and drug development professionals with essential information regarding the long-term stability of **Ivarmacitinib** stock solutions when stored at -20°C. Below you will find frequently asked questions, troubleshooting advice, and detailed experimental protocols to ensure the integrity and reliability of your experimental results.

Frequently Asked Questions (FAQs)

Q1: What is the recommended storage temperature for **Ivarmacitinib** stock solutions?

For long-term storage, it is recommended to store **Ivarmacitinib** stock solutions at -80°C, where they can be stable for up to one year. For shorter-term storage, -20°C is acceptable, with a recommended maximum duration of one month to ensure stability.^{[1][2]}

Q2: What is the primary solvent for preparing **Ivarmacitinib** stock solutions?

Dimethyl sulfoxide (DMSO) is the most commonly used solvent for preparing **Ivarmacitinib** stock solutions.^{[1][3]} It is crucial to use anhydrous, high-purity DMSO to minimize degradation of the compound.

Q3: How many freeze-thaw cycles can an **Ivarmacitinib** stock solution undergo?

To maintain the integrity of the stock solution, it is highly recommended to aliquot the solution into single-use volumes after preparation. This practice helps to avoid repeated freeze-thaw cycles, which can accelerate degradation and affect the concentration and activity of the compound.

Q4: What are the signs of **Ivarmacitinib** stock solution degradation?

Visual indicators of degradation can include color changes, precipitation, or cloudiness in the solution upon thawing. However, the absence of these signs does not guarantee stability. Chemical analysis, such as High-Performance Liquid Chromatography (HPLC), is the most reliable method to assess the purity and concentration of the stock solution over time.

Q5: How does **Ivarmacitinib** exert its biological effect?

Ivarmacitinib is a selective inhibitor of Janus kinase 1 (JAK1).^{[1][4][5][6]} By inhibiting JAK1, **Ivarmacitinib** blocks the phosphorylation and activation of Signal Transducer and Activator of Transcription (STAT) proteins.^{[7][8]} This interference with the JAK-STAT signaling pathway modulates the transcription of genes involved in inflammatory and immune responses.^{[4][9]}

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Precipitate observed in stock solution after thawing.	The concentration of Ivarmacinib may exceed its solubility limit at lower temperatures, or the solvent may have absorbed moisture.	Gently warm the solution to 37°C and vortex to redissolve the precipitate. If the issue persists, consider preparing a fresh stock solution at a slightly lower concentration. Ensure you are using anhydrous DMSO.
Inconsistent experimental results using the same stock solution.	The stock solution may have degraded due to improper storage, repeated freeze-thaw cycles, or exposure to light.	Prepare a fresh stock solution from powder. Aliquot the new stock into single-use vials to minimize freeze-thaw cycles. Always store stock solutions protected from light. Perform a stability test on a new batch of stock solution.
Loss of compound activity in bioassays.	The compound has degraded over time. The initial concentration of the stock solution may have been inaccurate.	Confirm the concentration and purity of the stock solution using HPLC or a similar analytical method. If degradation is confirmed, prepare a fresh stock solution. It is advisable to perform a dose-response curve to verify the IC50 of the new stock.

Quantitative Data on Stability

The following table summarizes the recommended storage conditions and stability data for **Ivarmacinib** and a similar JAK inhibitor in DMSO.

Compound	Storage Temperature	Solvent	Reported Stability	Source
Ivarmacitinib	-20°C	DMSO	1 month	Selleck Chemicals[1]
Ivarmacitinib	-80°C	DMSO	1 year	Selleck Chemicals[1]
Ivarmacitinib	-20°C	Not specified	Long term (months)	MedKoo Biosciences[3]
Pumecitinib (JAK Inhibitor)	-20°C	Not specified	1 month	MedchemExpress[2]
Pumecitinib (JAK Inhibitor)	-80°C	Not specified	6 months	MedchemExpress[2]

Experimental Protocols

Protocol 1: Preparation of Ivarmacitinib Stock Solution (10 mM in DMSO)

- Materials:
 - Ivarmacitinib powder
 - Anhydrous dimethyl sulfoxide (DMSO)
 - Sterile, amber microcentrifuge tubes or cryovials
 - Calibrated analytical balance
 - Vortex mixer
- Procedure:
 1. Equilibrate the **Ivarmacitinib** powder to room temperature before opening the vial to prevent condensation.

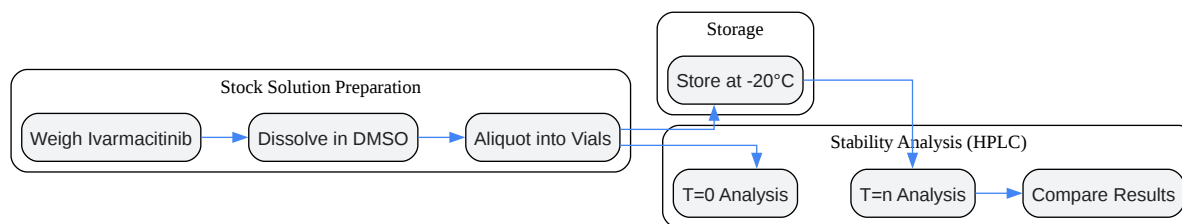
2. Weigh the desired amount of **Ivarmacitinib** powder using a calibrated analytical balance. For a 10 mM stock solution, the molecular weight of **Ivarmacitinib** (approx. 414.49 g/mol) should be used for calculation.
3. Add the appropriate volume of anhydrous DMSO to the powder to achieve a final concentration of 10 mM.
4. Vortex the solution thoroughly until the **Ivarmacitinib** is completely dissolved. Gentle warming to 37°C may aid dissolution.
5. Aliquot the stock solution into single-use, light-protected (amber) tubes.
6. Label each aliquot clearly with the compound name, concentration, date of preparation, and solvent.
7. Store the aliquots at -20°C for short-term use (up to 1 month) or at -80°C for long-term storage (up to 1 year).

Protocol 2: Assessment of Stock Solution Stability by HPLC

- Objective: To determine the purity and concentration of the **Ivarmacitinib** stock solution over time when stored at -20°C.
- Materials:
 - **Ivarmacitinib** stock solution (prepared as in Protocol 1)
 - HPLC system with a UV detector
 - C18 reverse-phase HPLC column
 - Mobile phase (e.g., acetonitrile and water with a modifier like formic acid or trifluoroacetic acid)
 - Reference standard of **Ivarmacitinib**
- Procedure:

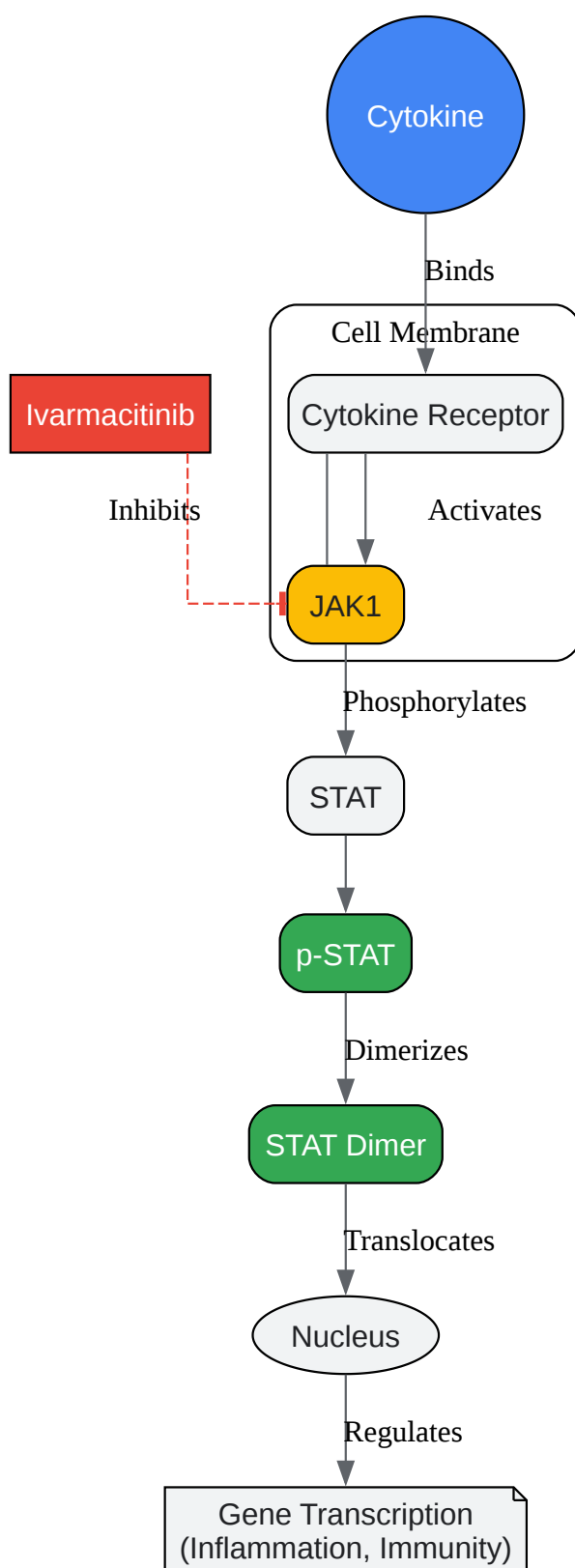
1. Time Point Zero (T=0): Immediately after preparing the stock solution, take an aliquot for initial analysis.
2. Sample Preparation: Dilute the stock solution to a suitable concentration for HPLC analysis within the linear range of the detector.
3. HPLC Analysis:
 - Inject the diluted sample and the reference standard onto the HPLC system.
 - Run the analysis using an appropriate gradient and detection wavelength (to be determined based on the UV spectrum of **Ivarmacitinib**).
 - Record the peak area and retention time for **Ivarmacitinib**.
4. Storage: Store the remaining aliquots at -20°C, protected from light.
5. Subsequent Time Points: At regular intervals (e.g., 1 week, 2 weeks, 1 month, 2 months, etc.), thaw one aliquot and repeat the HPLC analysis (steps 2 and 3).
6. Data Analysis:
 - Compare the peak area of **Ivarmacitinib** at each time point to the peak area at T=0 to determine the percentage of the compound remaining.
 - Monitor for the appearance of new peaks, which may indicate degradation products.
 - A solution is generally considered stable if the concentration remains within $\pm 10\%$ of the initial concentration and no significant degradation peaks appear.

Visualizations



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Caption: Experimental workflow for assessing the stability of **Ivarmacinib** stock solutions.



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Caption: Simplified diagram of the JAK-STAT signaling pathway and the inhibitory action of Ivarmacitinib.

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